

# Application Notes and Protocols for AZD1940 Administration in Rodent Models

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## Compound of Interest

Compound Name: AZD1940

Cat. No.: B1665937

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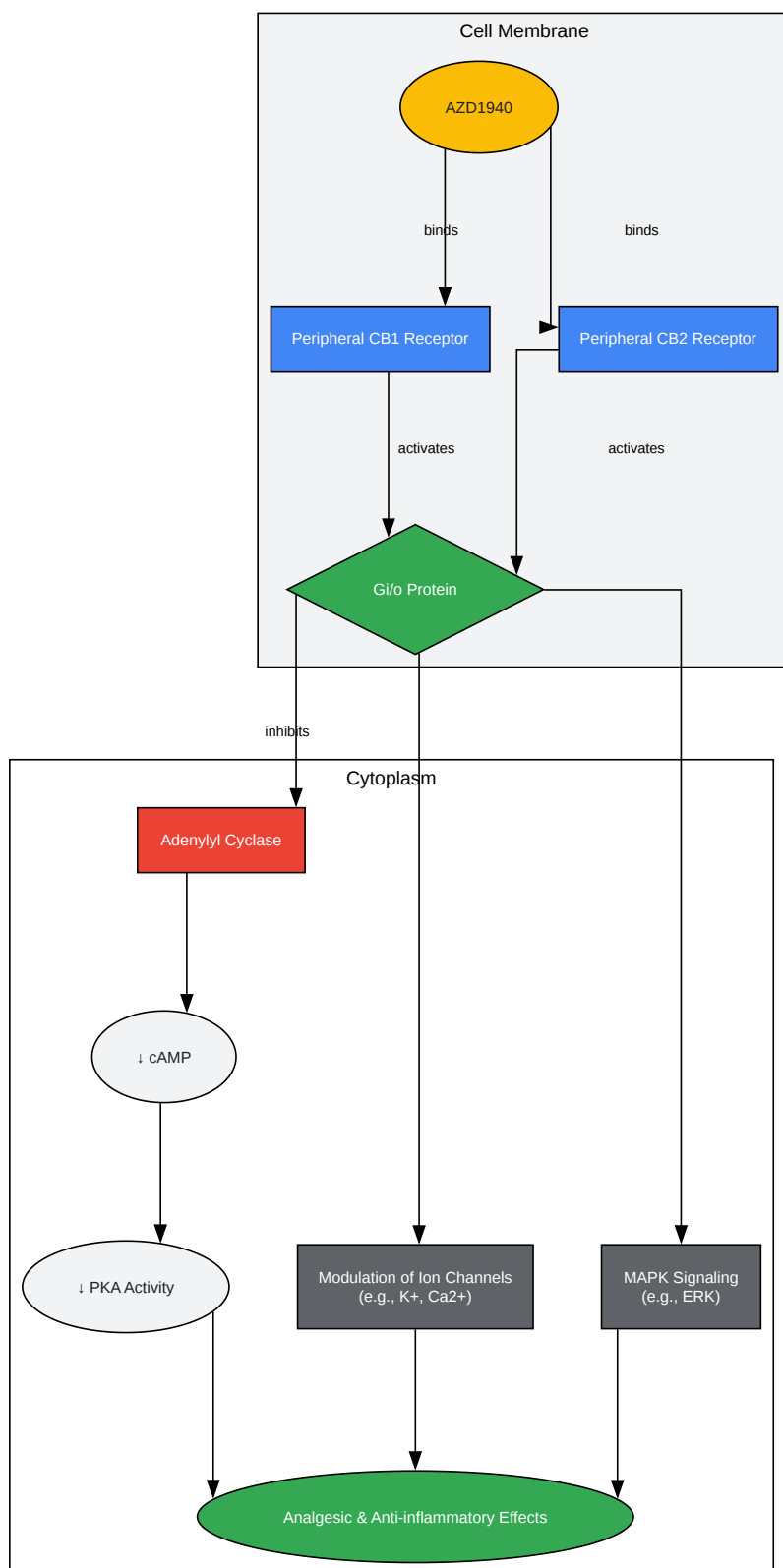
These application notes provide a comprehensive overview of the administration of **AZD1940**, a peripherally acting cannabinoid CB1/CB2 receptor agonist, in rodent models of pain. The protocols detailed below are based on established methodologies for inflammatory and neuropathic pain models and general practices for the oral administration of therapeutic compounds to rodents.

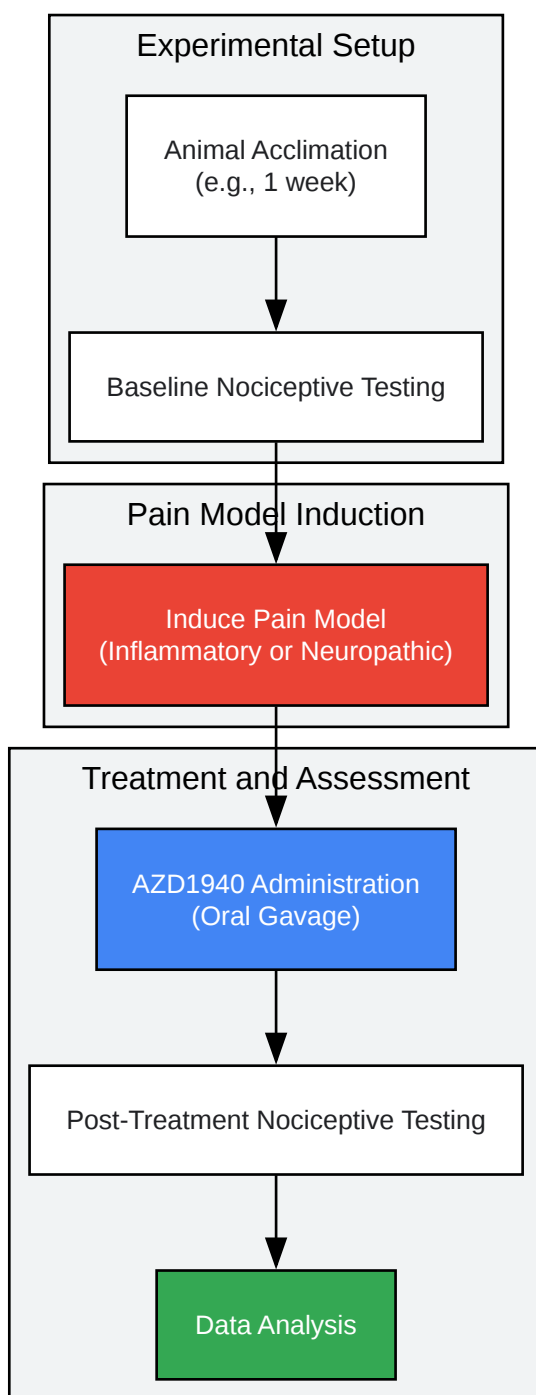
## Mechanism of Action and Signaling Pathway

**AZD1940** is an orally active agonist for both cannabinoid receptor 1 (CB1) and cannabinoid receptor 2 (CB2).<sup>[1]</sup> Its therapeutic potential for pain relief stems from its action on peripheral cannabinoid receptors, with limited penetration into the central nervous system, thereby aiming to reduce the psychoactive side effects associated with centrally acting cannabinoid agonists.

<sup>[1]</sup> Activation of peripheral CB1 and CB2 receptors by **AZD1940** is believed to modulate nociceptive signaling, leading to analgesic effects in models of inflammatory and neuropathic pain. The primary analgesic action is thought to be mediated through the activation of peripheral CB1 receptors.<sup>[1]</sup>

The binding of **AZD1940** to peripheral CB1 and CB2 receptors, which are G protein-coupled receptors (GPCRs), initiates a downstream signaling cascade. This typically involves the inhibition of adenylyl cyclase, leading to decreased cyclic AMP (cAMP) levels, and the modulation of various ion channels. This signaling ultimately results in a reduction of neuronal excitability and inflammatory responses.





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## References

- 1. researchgate.net [researchgate.net]
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